

Solubility Profile of 2-Bromobenzylamine Hydrochloride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromobenzylamine
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Bromobenzylamine hydrochloride** in various organic solvents. The information contained herein is intended to support research, development, and formulation activities by providing essential data on the compound's solubility characteristics, along with standardized methodologies for its determination.

Introduction

2-Bromobenzylamine hydrochloride (C₇H₉BrClN, Molar Mass: 222.51 g/mol) is a primary amine salt that serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and other organic molecules.^{[1][2]} Its solubility in different organic solvents is a critical parameter that influences reaction kinetics, purification strategies, and the formulation of dosage forms. This guide summarizes the available quantitative and qualitative solubility data and presents a general experimental protocol for solubility determination.

Solubility Data

The solubility of **2-Bromobenzylamine hydrochloride** has been characterized in a limited number of organic solvents. The available quantitative and qualitative data are summarized in

the table below. It is important to note that solubility is dependent on various factors, including temperature, pressure, and the purity of both the solute and the solvent.

Solvent	Chemical Class	Quantitative Solubility	Qualitative Solubility
Methanol	Alcohol	25 mg/mL[1][2][3][4][5]	Soluble[1][2][3][4][5]
Ethanol	Alcohol	Data not available	Likely soluble
Isopropanol	Alcohol	Data not available	Data not available
Acetone	Ketone	Data not available	Likely soluble[6]
Ethyl Acetate	Ester	Data not available	Likely soluble[6]
Dichloromethane	Halogenated Hydrocarbon	Data not available	Likely soluble[6]
Chloroform	Halogenated Hydrocarbon	Data not available	Likely soluble[6]
Toluene	Aromatic Hydrocarbon	Data not available	Data not available
Diethyl Ether	Ether	Data not available	Data not available
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Data not available	Likely soluble[6][7]

*Based on the reported solubility of the closely related compound, Benzylamine hydrochloride. [6][7][8]

Factors Influencing Solubility

The solubility of amine hydrochlorides, such as **2-Bromobenzylamine hydrochloride**, in organic solvents is governed by the principle of "like dissolves like," which relates to the polarity of the solute and the solvent. Several factors can influence this property:

- **Polarity of the Solvent:** As an ionic salt, **2-Bromobenzylamine hydrochloride** is polar. It is expected to have higher solubility in polar organic solvents like alcohols (methanol, ethanol)

and aprotic polar solvents (DMSO, acetone) compared to nonpolar solvents like toluene and diethyl ether.

- Temperature: The solubility of solids in liquids generally increases with temperature.
- Crystal Lattice Energy: The strength of the ionic interactions in the crystal lattice of the salt will affect the energy required to solvate the ions.
- Hydrogen Bonding: The ability of the solvent to form hydrogen bonds with the amine and chloride ions can significantly impact solubility.

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the equilibrium solubility of **2-Bromobenzylamine hydrochloride** in an organic solvent using the shake-flask method.^[9] This method is considered the gold standard for solubility measurements.

4.1. Materials and Equipment

- **2-Bromobenzylamine hydrochloride** (of known purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or incubator
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other validated analytical technique)

4.2. Procedure

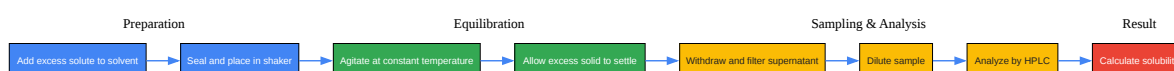
- Preparation of Saturated Solution:

- Add an excess amount of **2-Bromobenzylamine hydrochloride** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours. It is advisable to determine the equilibration time by taking samples at different time points (e.g., 24, 48, and 72 hours) until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the vial to stand undisturbed in the temperature-controlled environment for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.
- Analysis:
 - Accurately dilute the filtered solution with a suitable solvent to a concentration within the calibration range of the analytical method.
 - Analyze the diluted solution using a validated analytical method, such as HPLC, to determine the concentration of **2-Bromobenzylamine hydrochloride**.
 - Prepare a calibration curve using standard solutions of known concentrations of **2-Bromobenzylamine hydrochloride**.
- Calculation:

- Calculate the solubility of **2-Bromobenzylamine hydrochloride** in the organic solvent based on the concentration determined from the analysis and the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Workflow for solubility determination.

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